

Introduction: The Significance of Quinoline-6-sulfonyl Chloride

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Compound of Interest

Compound Name: Quinoline-6-sulfonyl chloride

CAS No.: 65433-99-0

Cat. No.: B016805

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Quinoline-6-sulfonyl chloride is a pivotal heterocyclic building block in the landscape of modern medicinal chemistry and organic synthesis. As a derivative of quinoline, a structural motif present in numerous biologically active compounds, its utility as a reactive intermediate is of paramount importance.^[1] The sulfonyl chloride functional group provides a reactive handle for the synthesis of a diverse array of sulfonamides, sulfones, and other sulfonyl derivatives, many of which are explored for their therapeutic potential.^{[2][3]}

A thorough understanding of the physical properties of **Quinoline-6-sulfonyl chloride** is not merely academic; it is a prerequisite for its effective handling, characterization, and application in synthetic workflows. This guide offers a comprehensive examination of these properties, blending established data with the practical insights necessary for laboratory application. We will delve into its core physical constants, the experimental methodologies for their verification, and the critical considerations for its storage and stability, providing a holistic resource for the research scientist.

Molecular and Chemical Identity

Accurate identification is the foundation of all chemical research. **Quinoline-6-sulfonyl chloride** is uniquely defined by the following identifiers and structural attributes.

Identifier	Value	Source(s)
CAS Number	65433-99-0	[4] [5] [6]
Molecular Formula	C ₉ H ₆ ClNO ₂ S	[4] [6] [7]
Molecular Weight	227.67 g/mol	[6] [7]
IUPAC Name	Quinoline-6-sulfonyl chloride	[7]
SMILES	<chem>C1=CC2=CC(=CC=C2N=C1)S(=O)(=O)Cl</chem>	[4]
InChIKey	AUDKCUOUBLCZQR-UHFFFAOYSA-N	[7]

Core Physical Properties: A Quantitative Overview

The fundamental physical characteristics of a compound dictate its behavior in various experimental settings. The properties of **Quinoline-6-sulfonyl chloride** are summarized below.

Physical Property	Value	Source(s)
Appearance	Pale Yellow Solid / Powder	[5]
Melting Point	83-85 °C	[5] [8] [9]
Boiling Point	385.8 ± 17.0 °C (Predicted)	[5] [8]
Density	1.483 ± 0.06 g/cm ³ (Predicted)	[5] [8]
Solubility	Soluble in Ethanol and Ether	[5] [8] [9]
pKa	2.71 ± 0.10 (Predicted)	[5]

Experimental Characterization: Protocols and Rationale

The data presented above are derived from experimental observation. This section details the methodologies for verifying these properties, emphasizing the scientific reasoning behind each protocol.

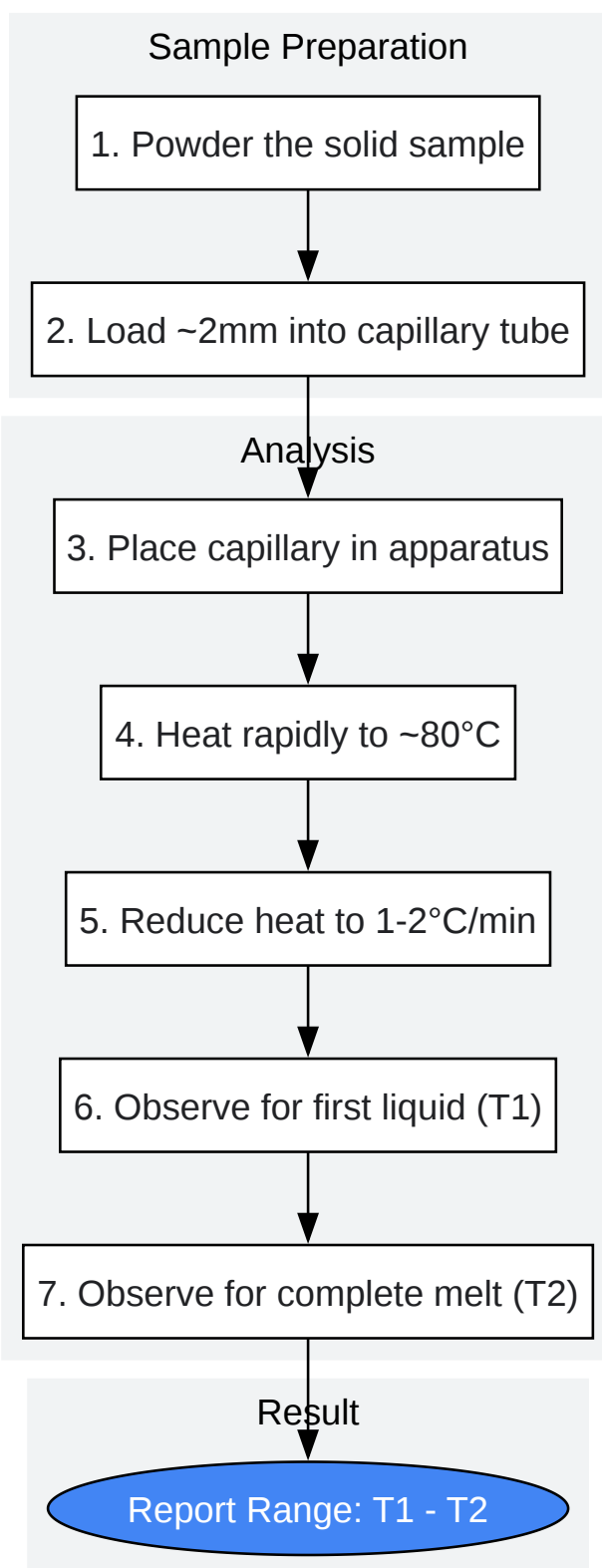
Melting Point Determination: A Criterion for Purity

The melting point is one of the most crucial physical properties for a solid organic compound, serving as a primary indicator of its purity. A pure crystalline solid typically exhibits a sharp, well-defined melting point, often within a narrow range of 0.5-1.0°C.^[10] Conversely, the presence of impurities disrupts the crystal lattice, leading to a depression of the melting point and a broadening of the melting range.^[10] Therefore, an observed melting range of 83-85°C for **Quinoline-6-sulfonyl chloride** confirms its identity and suggests a high degree of purity.

This protocol describes the use of a standard Mel-Temp apparatus or similar heating block device.

- **Sample Preparation:** Place a small amount of dry **Quinoline-6-sulfonyl chloride** onto a clean, dry surface. Finely powder the sample if necessary.
- **Capillary Loading:** Gently tap the open end of a capillary tube into the powdered sample until a small amount of material enters the tube. Invert the tube and tap it gently on a hard surface to pack the sample into the sealed end. The packed sample should be 1-2 mm high.^{[11][12]}
- **Apparatus Setup:** Insert the loaded capillary tube into the heating block of the melting point apparatus.
- **Heating and Observation:**
 - Begin heating the block rapidly to approach the expected melting point (approx. 75-80°C).
 - Once near the expected range, reduce the heating rate to a slow and steady 1-2°C per minute.^[10] This slow rate is critical for thermal equilibrium between the sample, thermometer, and block, ensuring an accurate reading.

- Observe the sample through the magnifying lens.
- Data Recording:
 - Record the temperature (T1) at which the first drop of liquid appears.
 - Record the temperature (T2) at which the entire sample has completely melted into a clear liquid.[\[12\]](#)[\[13\]](#)
 - The melting point is reported as the range T1-T2. For a pure sample, this range should be narrow.



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Caption: Workflow for Melting Point Determination.

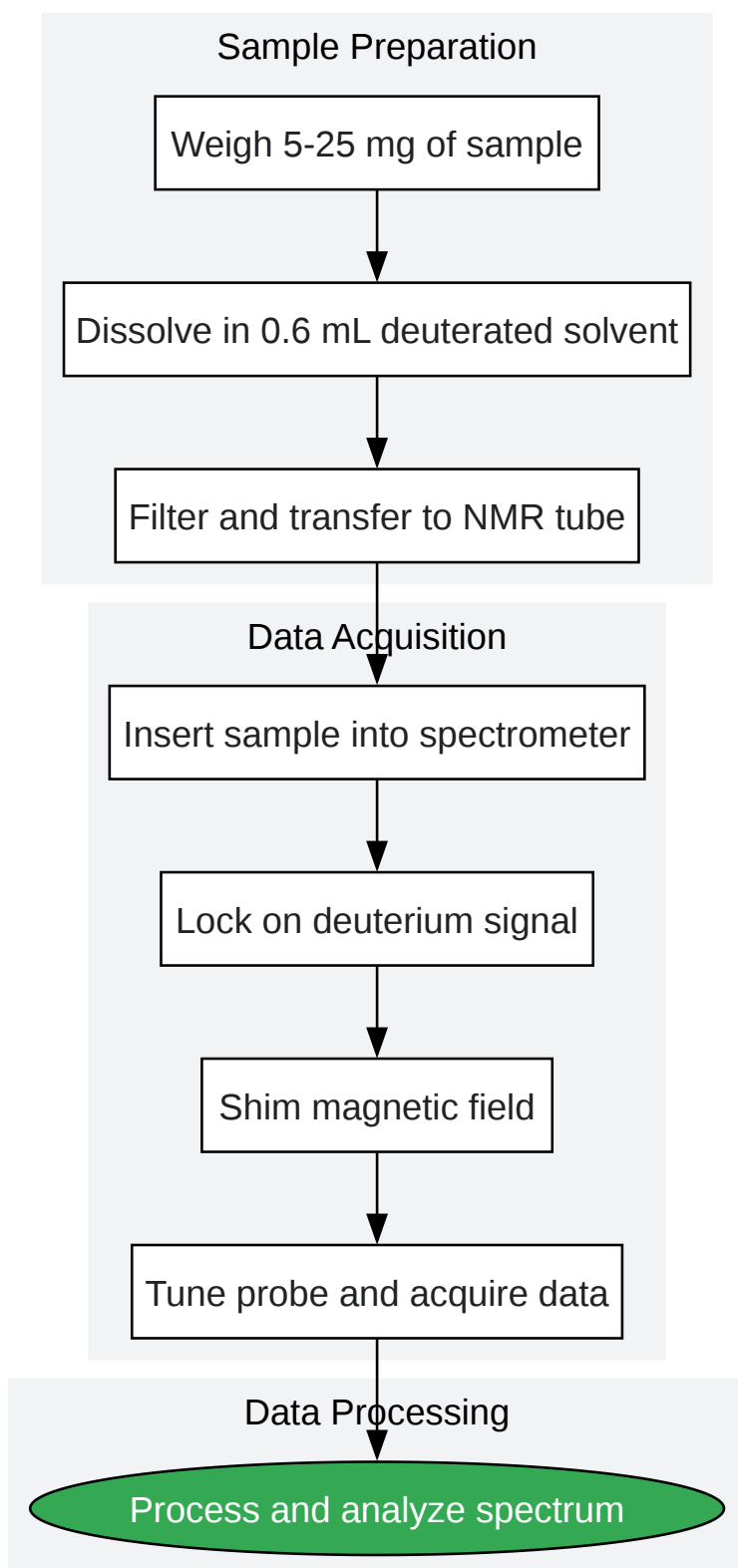
Spectroscopic Elucidation

Spectroscopic techniques are indispensable for confirming the molecular structure of a synthesized compound.

NMR spectroscopy provides detailed information about the chemical environment of hydrogen (^1H NMR) and carbon (^{13}C NMR) atoms within a molecule. For **Quinoline-6-sulfonyl chloride**, ^1H NMR is expected to show a series of signals in the aromatic region (typically 7-9 ppm), with chemical shifts and coupling patterns characteristic of the substituted quinoline ring system. The electron-withdrawing sulfonyl chloride group will significantly influence the chemical shifts of adjacent protons.

- **Sample Weighing:** Accurately weigh 5-25 mg of **Quinoline-6-sulfonyl chloride** for ^1H NMR (or 50-100 mg for ^{13}C NMR) into a clean, dry vial.[\[14\]](#)
- **Solvent Selection:** Choose a suitable deuterated solvent in which the compound is soluble, such as Chloroform- d (CDCl_3) or DMSO- d_6 .[\[15\]](#)[\[16\]](#) The deuterated solvent is essential as it is "invisible" in the ^1H NMR spectrum and provides the deuterium signal required for the spectrometer to "lock" onto the magnetic field.[\[14\]](#)
- **Dissolution:** Add approximately 0.6-0.7 mL of the chosen deuterated solvent to the vial.[\[14\]](#) [\[16\]](#) Gently vortex or sonicate to ensure complete dissolution.
- **Transfer to NMR Tube:** Using a Pasteur pipette, carefully transfer the solution into a clean, 5 mm NMR tube. If any solid particulates are present, filter the solution through a small cotton plug in the pipette to prevent them from interfering with the magnetic field homogeneity.[\[15\]](#)
- **Spectrometer Operation:**
 - Insert the NMR tube into a spinner and adjust its depth using a gauge.
 - Place the sample into the NMR spectrometer.
 - **Locking & Shimming:** The instrument will lock onto the deuterium signal of the solvent. Shimming is then performed (manually or automatically) to optimize the homogeneity of the magnetic field, which is critical for achieving sharp spectral lines and high resolution.[\[16\]](#)

- Acquisition: Set the appropriate acquisition parameters (e.g., number of scans, spectral width) and acquire the spectrum.[\[17\]](#)
- Processing: Process the raw data (Fourier transform, phase correction, baseline correction) to obtain the final spectrum.



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Caption: NMR Sample Preparation and Data Acquisition Workflow.

IR spectroscopy is used to identify functional groups. For **Quinoline-6-sulfonyl chloride**, the spectrum will be dominated by strong, characteristic absorption bands for the sulfonyl chloride group.

- **S=O Asymmetric & Symmetric Stretching:** Expect strong bands in the regions of 1410-1370 cm^{-1} and 1204-1166 cm^{-1} .^[18] The presence of these two distinct, intense peaks is a clear indicator of the $-\text{SO}_2\text{Cl}$ moiety.
- **Aromatic C=C and C=N Stretching:** Vibrations from the quinoline ring will appear in the 1600-1450 cm^{-1} region.

Mass spectrometry provides the molecular weight and fragmentation pattern of a molecule.

- **Molecular Ion Peak (M^+):** The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the compound ($m/z \approx 227.67$).^[19]
- **Isotopic Pattern:** A key feature will be the isotopic pattern of chlorine. Chlorine has two common isotopes, ^{35}Cl and ^{37}Cl , in an approximate natural abundance of 3:1. This results in a characteristic $\text{M}+2$ peak (at $m/z \approx 229.67$) that is about one-third the intensity of the main molecular ion peak, providing definitive evidence for the presence of one chlorine atom in the molecule.^{[18][19]}

Stability, Storage, and Handling

The reactivity of the sulfonyl chloride group necessitates specific storage and handling procedures to maintain the compound's integrity.

- **Stability:** **Quinoline-6-sulfonyl chloride** is moisture-sensitive. The sulfonyl chloride group can readily hydrolyze in the presence of water to form the corresponding sulfonic acid. This reactivity is the basis for its utility in synthesis but also a liability if not handled correctly.
- **Recommended Storage:** To prevent degradation, the compound should be stored in a tightly sealed container, away from moisture.^[4] The recommended storage temperature is in a freezer at -20°C .^{[5][8]}
- **Handling and Safety:** **Quinoline-6-sulfonyl chloride** is classified as corrosive and can cause severe skin burns and eye damage.^[20] Therefore, handling should always be

performed in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[21][22]
It is incompatible with strong oxidizing agents.[20]

Conclusion

Quinoline-6-sulfonyl chloride is a valuable reagent whose physical properties are well-defined. Its melting point of 83-85°C serves as a reliable indicator of purity, while its spectroscopic signatures provide unambiguous structural confirmation. The compound's utility is intrinsically linked to the reactivity of its sulfonyl chloride group, which also dictates the need for stringent moisture-free and safe handling conditions. By understanding and applying the principles and protocols outlined in this guide, researchers can confidently characterize, store, and utilize this important synthetic intermediate to advance their work in drug discovery and chemical synthesis.

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